Solubilizing PSB-16131 for laboratory use

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Compound of Interest

Compound Name:	*PSB-16131*
CAS No.:	*1213268-80-4*
Cat. No.:	*B610310*

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Technical Application Note: Optimized Solubilization and Handling of **PSB-16131**

Executive Summary & Compound Profile

PSB-16131 is a potent, non-competitive inhibitor of NTPDase2 (Nucleoside Triphosphate Diphosphohydrolase-2), with an IC

of approximately 539 nM [1, 2].[1][2][3][4][5][6][7] Structurally, it is an anthraquinone derivative (1-amino-4-(9-phenanthrylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonate).[1][6][7][8]

Unlike direct P2Y12 receptor antagonists (e.g., PSB-0739), **PSB-16131** modulates purinergic signaling upstream by inhibiting the hydrolysis of ATP to ADP.[1] Since ADP is the primary agonist for P2Y12 and P2Y1 receptors, **PSB-16131** effectively alters the agonist landscape, preserving extracellular ATP while reducing local ADP generation [3].

Critical Handling Note: **PSB-16131** contains a lipophilic phenanthryl group fused to a hydrophilic sulfonate moiety.[1] This amphiphilic nature creates specific solubility challenges, notably a tendency to form micelles or precipitate in high-salt aqueous buffers if not solubilized correctly.

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Physicochemical Specifications

Property	Detail
Chemical Name	1-amino-4-(9-phenanthrylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (typically supplied as Sodium Salt)
Molecular Formula	C H N NaO S (Sodium Salt)
Molecular Weight	~524.5 g/mol (Check specific batch CoA)
Primary Target	NTPDase2 (IC ~539 nM)
Appearance	Dark blue/violet solid
Solubility (DMSO)	High (~25 mg/mL or ~48 mM)
Solubility (Water)	Low/Moderate (pH dependent; prone to aggregation)

Solubilization Protocol

This protocol ensures the preparation of a stable stock solution and a precipitate-free working solution for biological assays.

Reagents & Equipment

- Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous,

  99.9% (Cell Culture Grade).[1]

- Vehicle: PBS (pH 7.[1]4) or physiological media (e.g., DMEM).[1]

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- Equipment: Ultrasonic water bath, Vortex mixer, Centrifuge (optional).

Step 1: Preparation of Stock Solution (10 mM)

Target Concentration: 10 mM is the recommended stock concentration to allow for >1000x dilution in assays (keeping DMSO < 0.1%).[1]

- Calculate Volume: Determine the volume of DMSO required based on the mass of **PSB-16131**.
  - Formula:

    [1]
- Add Solvent: Add the calculated volume of anhydrous DMSO directly to the vial.
  - Why DMSO? The phenanthryl rings induce strong

    -

    stacking interactions in the solid state. DMSO effectively disrupts these interactions, whereas water alone may result in incomplete dissolution.
- Sonication (CRITICAL): Sonicate the vial in an ultrasonic water bath at room temperature for 5–10 minutes.
  - Visual Check: The solution must be a clear, dark blue/violet liquid with no visible particulates. If particles remain, sonicate for an additional 5 minutes.
- Storage: Aliquot into light-protective (amber) vials. Store at -20°C (1 month) or -80°C (6 months). Avoid repeated freeze-thaw cycles.[1]

Step 2: Preparation of Working Solution

Challenge: Rapid dilution of the hydrophobic stock into aqueous buffer can cause "crash-out" (precipitation).

- Pre-warm Buffers: Ensure your PBS or culture media is at room temperature or 37°C. Cold buffers decrease solubility.[1]

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- Intermediate Dilution (Optional but Recommended):
  - If the final target is 1

    M, first dilute the 10 mM stock 1:100 in DMSO to create a 100

    M "sub-stock".
- Final Dilution (The "Drop-wise" Method):
  - While vortexing the aqueous buffer gently, add the DMSO stock drop-wise.
  - Rule of Thumb: Keep final DMSO concentration

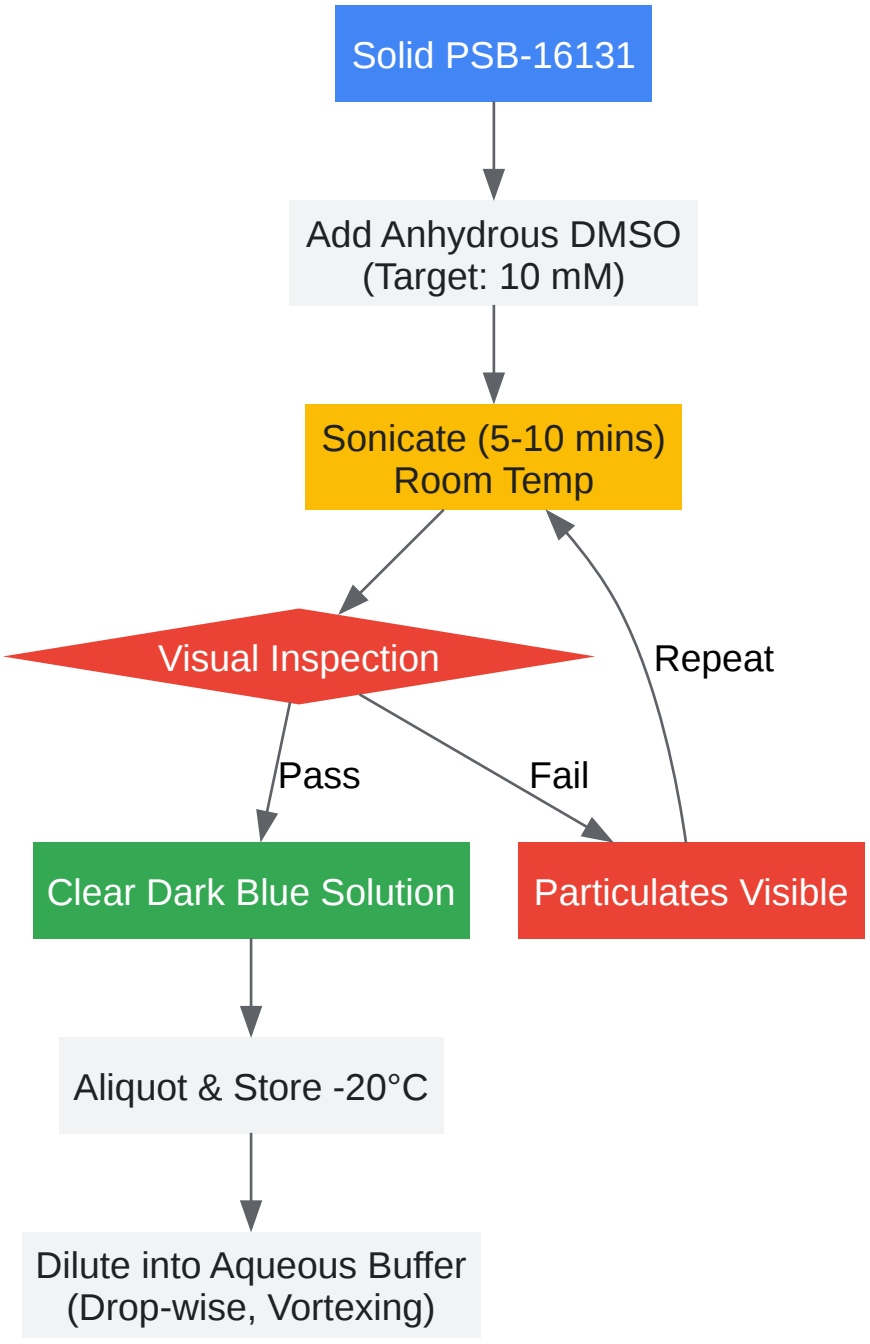
    0.5% (v/v) to avoid solvent toxicity in cells.[1]
- Clarification: If the working solution appears cloudy, centrifuge at 10,000 x g for 5 minutes. If a pellet forms, the compound has precipitated; do not use.

Visualized Workflows

Figure 1: Solubilization Decision Tree

Caption: Logical workflow for preparing **PSB-16131**, emphasizing the critical sonication step and visual QC to prevent experimental artifacts.

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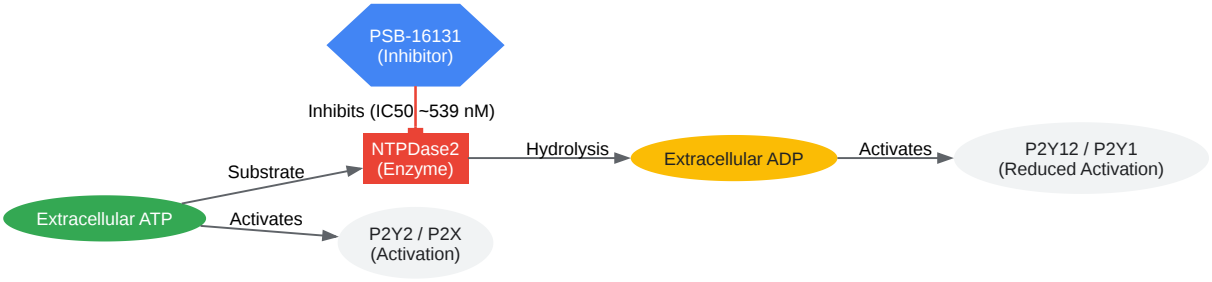


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Figure 2: Biological Mechanism of Action

Caption: **PSB-16131** inhibits NTPDase2, blocking the conversion of ATP to ADP. This reduces ADP availability for P2Y12 activation while prolonging ATP signaling at P2Y2/P2X receptors.[1]

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Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Precipitate in Stock	Moisture absorption by DMSO. [1]	Use fresh, anhydrous DMSO. [1] Sonicate longer.
Precipitate in Media	Rapid addition or high salt shock.[1]	Dilute stock 1:10 with water before adding to high-salt media (if concentration allows).
Loss of Activity	Hydrolysis of compound or freeze-thaw damage.[1]	Use single-use aliquots. Check CoA for stability.
Unexpected Ca2+ Flux	Off-target P2Y activation?	PSB-16131 is selective for NTPDase2 but check concentration; >10 M may lose selectivity [1].[1]

References

- Baqi, Y., et al. (2020).[6] "Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase (NTPDase) Inhibitors With Selectivity for NTPDase2 and

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NTPDase3." Frontiers in Pharmacology, 11:1282.[4]

- MedChemExpress. "**PSB-16131** Product Datasheet." MedChemExpress.
- Robson, S. C., et al. (2006).[9] "The E-NTPDase family of ectonucleotidases: Structure function relationships and pathophysiological significance." Purinergic Signalling, 2:409–430. [9]

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Sources

- 1. PSB-1011 sodium | inhibitor of the rat P2X2 receptor | CAS# 4499-01-8 | InvivoChem [invivochem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Frontiers | Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase (NTPDase) Inhibitors With Selectivity for NTPDase2 and NTPDase3 [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. squ.elsevierpure.com [squ.elsevierpure.com]
- 9. explorationpub.com [explorationpub.com]
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